

m-PEG4-Hydrazide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *m-PEG4-Hydrazide*

Cat. No.: B609260

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **m-PEG4-Hydrazide**. The following sections detail the known physical and chemical properties, potential hazards, and recommended safety protocols to ensure the well-being of laboratory personnel and the integrity of research outcomes.

Chemical and Physical Properties

m-PEG4-Hydrazide is a PEG linker containing a terminal hydrazide group. The hydrophilic polyethylene glycol (PEG) spacer enhances the solubility of the compound in aqueous media. The hydrazide moiety allows for its conjugation to molecules containing aldehyde or ketone groups.

Property	Value	Reference
CAS Number	1449390-68-4	[1]
Molecular Formula	C10H22N2O5	[1]
Molecular Weight	250.3 g/mol	[1]
Appearance	Colorless liquid or solid	
Purity	≥95%	[1]
Solubility	Soluble in Water, DMF, and DCM	[1]

Hazard Identification and Toxicology

The toxicological properties of **m-PEG4-Hydrazide** have not been thoroughly investigated. However, due to the presence of a hydrazide functional group, caution is advised. Hydrazine compounds can be toxic and may have corrosive and carcinogenic properties. Therefore, it is crucial to handle **m-PEG4-Hydrazide** with appropriate care, assuming it may be hazardous until more comprehensive data is available.

Hazard Category	Classification	Reference
Acute Toxicity	No data available	
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	

Safe Handling and Storage

Proper handling and storage are critical to maintaining the stability of **m-PEG4-Hydrazide** and ensuring user safety.

Handling

This product should only be handled by, or under the close supervision of, personnel qualified in the handling and use of potentially hazardous chemicals. A chemical fume hood should be used for all manipulations of the compound.

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification	Reference
Gloves	Chemical-resistant gloves	
Eye Protection	Safety goggles	
Lab Coat	Standard laboratory coat	

Storage

Proper storage conditions are essential to prevent degradation of the product.

Storage Condition	Recommendation	Reference
Temperature	Store at -20°C	
Light	Protect from light	
Container	Store in closed vessels	

Accidental Release and First Aid Measures

Accidental Release

In case of a spill, mix the material with sand or a similar inert absorbent material. Sweep up the mixture and place it in a tightly closed container for disposal.

First Aid Measures

Exposure Route	First Aid Protocol	Reference
Skin Contact	Immediately wash the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.	
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to separate the eyelids with fingers. If irritation persists, seek medical attention.	
Inhalation	Move the individual to fresh air. In severe cases or if symptoms persist, seek medical attention.	
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes. Seek medical attention.	

Experimental Protocols and Workflows

The following diagrams illustrate the general workflow for handling **m-PEG4-Hydrazide** and a typical bioconjugation experiment.

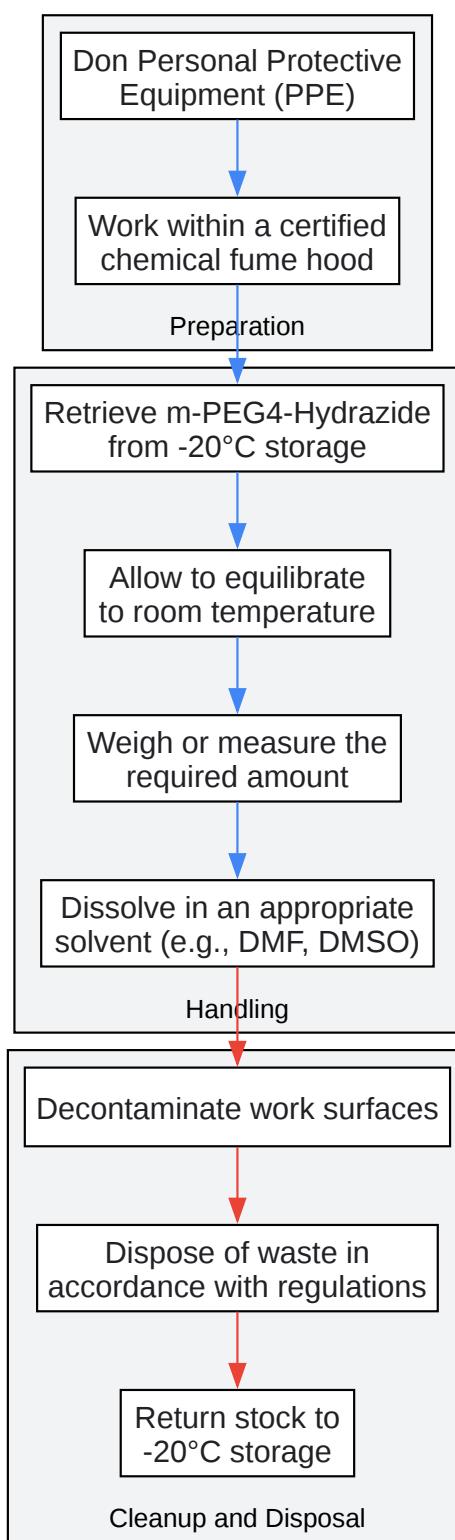


Figure 1: Standard Handling Workflow for m-PEG4-Hydrazide

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Figure 1: Standard Handling Workflow.

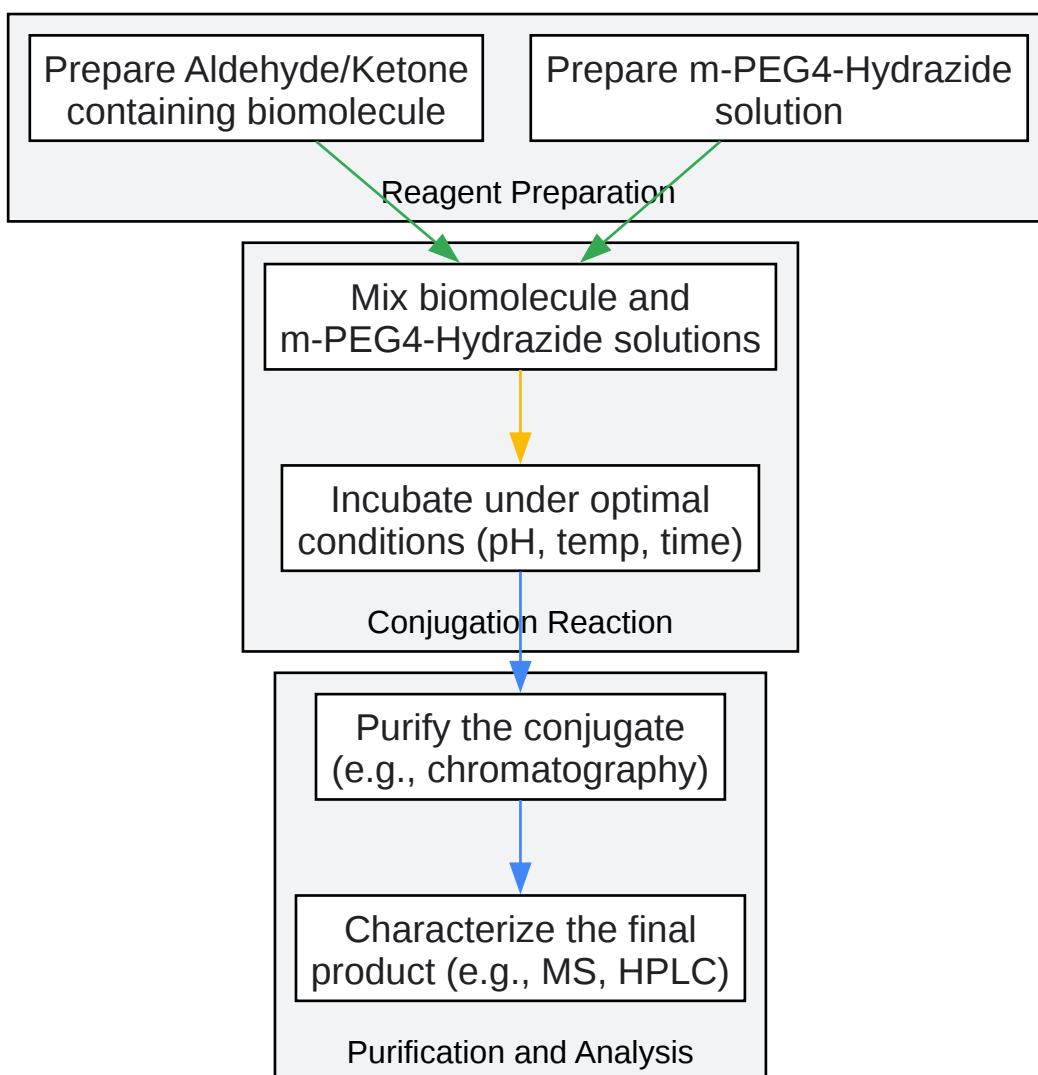


Figure 2: General Bioconjugation Workflow

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Figure 2: General Bioconjugation Workflow.

Disposal Considerations

Dispose of **m-PEG4-Hydrazide** and any contaminated materials as special waste. This should be done through a licensed disposal company and in consultation with local waste disposal authorities to ensure compliance with national and regional regulations.

Disclaimer

The information provided in this guide is based on currently available data and is intended for informational purposes only. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always consult the most recent Safety Data Sheet (SDS) from the supplier and follow all institutional and governmental safety guidelines.

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References

- 1. m-PEG4-hydrazide, 1449390-68-4 | BroadPharm [broadpharm.com]
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